

antimicrobial activity testing of Rauvoyunine C

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Compound of Interest

Compound Name: *Rauvoyunine C*

CAS No.: 1211543-01-9

Cat. No.: B1169371

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Application Note: Antimicrobial Activity Profiling of **Rauvoyunine C**

Abstract

Rauvoyunine C (CAS 1211543-01-9) is a picraline-type indole alkaloid isolated from *Rauvolfia yunnanensis*.^{[1][2][3][4][5]} While primarily characterized for its cytotoxic properties against tumor cell lines, its structural homology to antimicrobial monoterpene indole alkaloids (MIAs) such as 3-hydroxylochnerine suggests significant, yet under-explored, antimicrobial potential. This application note provides a rigorous, standardized protocol for evaluating the antimicrobial efficacy of **Rauvoyunine C**. It addresses specific challenges related to alkaloid solubility, delineates broth microdilution workflows compliant with CLSI standards, and proposes mechanistic assays to validate membrane-targeting activity.

Introduction & Scientific Rationale

Compound Profile:

- Identity: **Rauvoyunine C** (C

H

N

O

)

- Class: Picraline-type monoterpenoid indole alkaloid.[6]
- Source: Aerial parts of *Rauvolfia yunnanensis*.
- Solubility: Soluble in DMSO, Chloroform, Ethyl Acetate; poor solubility in water.

The Case for Antimicrobial Testing: Research into *Rauvolfia yunnanensis* has yielded alkaloids with potent activity against *Bacillus subtilis* and *Escherichia coli*, often comparable to berberine.

Rauvoyunine C shares the rigid heterocyclic core common to these bioactive MIAs. The hypothesis for this protocol is that **Rauvoyunine C** exerts antimicrobial effects via membrane depolarization or efflux pump inhibition, mechanisms typical of lipophilic indole alkaloids.

Material Preparation & Handling

Critical Causality: Alkaloids like **Rauvoyunine C** are hydrophobic. Improper solubilization leads to micro-precipitation in aqueous media, causing false-negative results (compound not available to bacteria) or false-positive optical density readings (precipitate scattering light).

Stock Solution Preparation

- Weighing: Accurately weigh 5.0 mg of **Rauvoyunine C** powder.
- Solvent Choice: Dissolve in 100% Dimethyl Sulfoxide (DMSO). Do not use ethanol, as it evaporates during incubation, altering concentrations.
- Concentration: Prepare a 10 mg/mL (10,000 µg/mL) master stock.
 - Calculation: $5.0 \text{ mg} / 0.5 \text{ mL DMSO} = 10 \text{ mg/mL}$.
- Sterilization: Filter sterilize using a 0.22 µm PTFE or Nylon syringe filter. Avoid cellulose acetate filters as they may bind alkaloids.
- Storage: Aliquot into amber vials (light sensitive) and store at -20°C.

Experimental Protocols

Protocol A: Minimum Inhibitory Concentration (MIC) Determination

Methodology: Broth Microdilution (CLSI M07-A10 adapted)

This assay determines the lowest concentration of **Rauvoyunine C** that visibly inhibits bacterial growth. We utilize Resazurin (Alamar Blue) as a redox indicator to enhance sensitivity, as alkaloid turbidity can sometimes mask bacterial pellets.

Reagents:

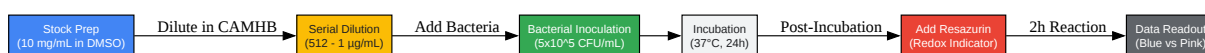
- Cation-Adjusted Mueller-Hinton Broth (CAMHB).
- Bacterial Inoculum: *S. aureus* (ATCC 29213), *E. coli* (ATCC 25922).
- Positive Control: Ciprofloxacin or Berberine.
- Vehicle Control: DMSO (Final concentration < 2.5%).

Workflow:

- Inoculum Prep: Adjust bacterial culture to 0.5 McFarland standard (CFU/mL), then dilute 1:100 in CAMHB.
- Plate Setup: Use a 96-well clear flat-bottom plate.
- Serial Dilution:
 - Add 100 μ L CAMHB to columns 2-12.
 - Add 200 μ L of 512 μ g/mL **Rauvoyunine C** working solution to column 1.
 - Transfer 100 μ L from col 1 to col 2, mix, and repeat to col 10. Discard 100 μ L from col 10.
 - Result: Gradient from 512 μ g/mL to 1.0 μ g/mL.

- Inoculation: Add 100 μ L of diluted bacterial suspension to all wells (Final volume 200 μ L).
- Incubation: 37°C for 18–24 hours.
- Readout: Add 20 μ L of 0.01% Resazurin solution. Incubate for 1-2 hours.
 - Blue = No Growth (Inhibition).
 - Pink = Growth (Metabolic reduction of resazurin).

Visual Workflow (Graphviz):



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Figure 1: Step-by-step workflow for Resazurin-based MIC determination of **Rauvogyunine C**.

Protocol B: Time-Kill Kinetics Assay

Objective: Distinguish between bacteriostatic (growth inhibition) and bactericidal (cell death) activity.

Logic: A simple MIC tells you if it stops growth. Time-kill kinetics tell you how fast and how effectively.

- Preparation: Prepare tubes with **Rauvogyunine C** at 1x MIC and 4x MIC. Include a growth control (no drug).
- Inoculation: Inoculate with

CFU/mL.
- Sampling: Remove aliquots at T = 0, 2, 4, 8, and 24 hours.
- Plating: Serially dilute aliquots in PBS and plate onto Mueller-Hinton Agar.

- Analysis: Count colonies after 24h incubation.
 - Bactericidal:
reduction in CFU/mL relative to the initial inoculum.
 - Bacteriostatic:
reduction.

Protocol C: Membrane Permeability Assay (Mechanism of Action)

Hypothesis: Indole alkaloids often disrupt membrane integrity.

Method: Propidium Iodide (PI) Uptake.

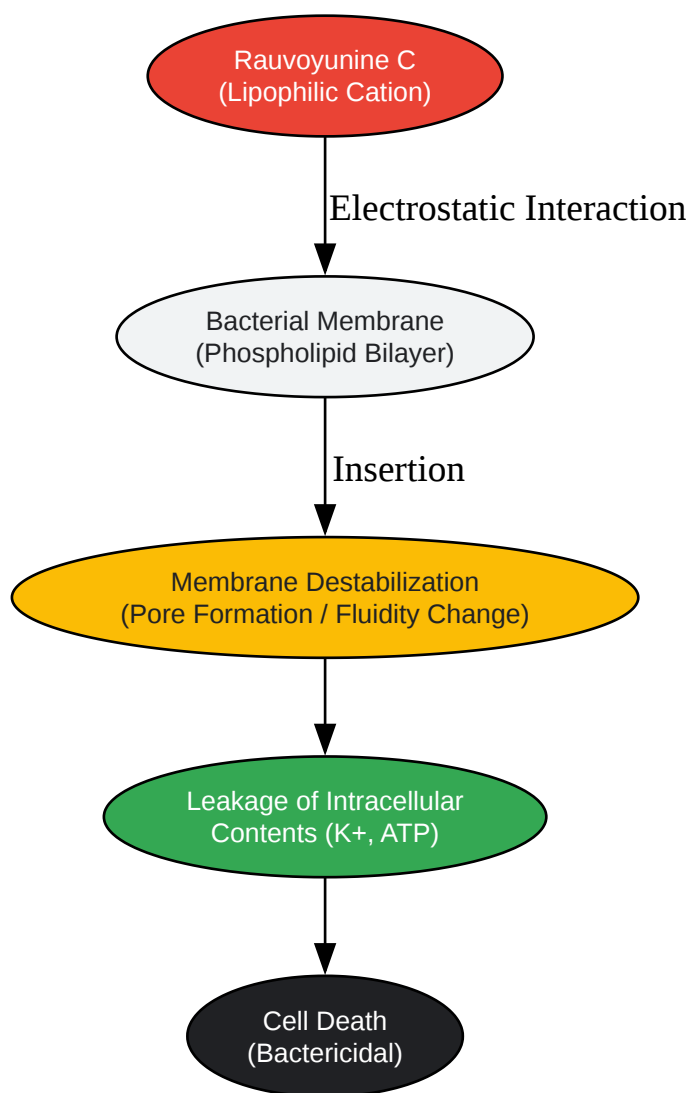
- Principle: PI is a DNA stain that cannot penetrate healthy cell membranes. If **Rauvoyunine C** damages the membrane, PI enters and fluoresces.
- Cell Prep: Harvest mid-log phase bacteria, wash in PBS.
- Treatment: Incubate cells with **Rauvoyunine C** (at 2x MIC) for 1 hour.
- Staining: Add Propidium Iodide (10 μ M final).
- Detection: Measure fluorescence (Ex: 535 nm, Em: 617 nm) or analyze via flow cytometry.
- Control: CTAB (Cetyltrimethylammonium bromide) as a positive control for membrane lysis.

Data Presentation & Analysis

Table 1: Expected Data Structure for Reporting

Bacterial Strain	Gram Status	MIC (µg/mL)	MBC (µg/mL)	MBC/MIC Ratio	Interpretation
S. aureus ATCC 29213	Positive	[Data]	[Data]	[Calc]	Bactericidal if Ratio
E. coli ATCC 25922	Negative	[Data]	[Data]	[Calc]	Bacteriostatic if Ratio
P. aeruginosa ATCC 27853	Negative	[Data]	[Data]	[Calc]	Likely Resistant (Efflux)

Hypothetical Mechanism Diagram:



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Figure 2: Hypothetical Mechanism of Action for **Rauvogyunine C** targeting bacterial membranes.

Safety & Compliance

- Cytotoxicity Warning: **Rauvogyunine C** is cytotoxic to human cells (IC values often μM). Handle in a Class II Biosafety Cabinet.

- Waste Disposal: All alkaloid-containing waste must be incinerated as hazardous chemical waste.
- PPE: Nitrile gloves, lab coat, and safety goggles are mandatory.

References

- Zhang, X., et al. (2011). "Three new indole alkaloids from *Rauvolfia yunnanensis*." [6] *Natural Products and Bioprospecting*, 1(3), 117-120. (Describes the isolation and structure of **Rauvoyunine C**). [Link](#)
- Wu, H., et al. (2022). "Two new antimicrobial monoterpenoid indole alkaloids from the roots of *Rauvolfia yunnanensis*." *Journal of Asian Natural Products Research*, 25(5), 429-437. (Establishes antimicrobial context for *R. yunnanensis* alkaloids). [Link](#)
- Clinical and Laboratory Standards Institute (CLSI). (2015). *Methods for Dilution Antimicrobial Susceptibility Tests for Bacteria That Grow Aerobically; Approved Standard—Tenth Edition*. CLSI document M07-A10. [Link](#)
- Sarker, S. D., et al. (2007). "Microtitre plate-based antibacterial assay incorporating resazurin as an indicator of cell growth, and its application in the in vitro antibacterial screening of phytochemicals." *Methods*, 42(4), 321-324. [Link](#)

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Sources

- 1. pharmaffiliates.com [pharmaffiliates.com]
- 2. [Rauvoyunine C - Lifeasible](https://lifeasible.com) [lifeasible.com]
- 3. keyorganics.net [keyorganics.net]
- 4. [Rauvolfia yunnanensis Tsiang | Manufacturer ChemFaces](https://chemfaces.com) [chemfaces.com]
- 5. [Rauvoyunine C | 1211543-01-9](https://chemicalbook.com) [chemicalbook.com]

- [6. d-nb.info \[d-nb.info\]](#)
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